

Proper Disposal of N-Ethylbenzylamine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Ethylbenzylamine**

Cat. No.: **B194571**

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **N-Ethylbenzylamine**, catering to researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

N-Ethylbenzylamine is a corrosive liquid that is harmful to aquatic life and combustible.[\[1\]](#) Therefore, it is imperative that this chemical waste is managed and disposed of in accordance with hazardous waste regulations. Under no circumstances should it be discharged into drains or surface water.[\[1\]](#) Chemical waste generators are responsible for correctly classifying waste and adhering to local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)

Key Safety and Handling Precautions

Before beginning any disposal-related activities, ensure you are wearing appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[1\]](#) All handling of **N-Ethylbenzylamine** should be conducted in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)

Step-by-Step Disposal Procedure

- Waste Identification and Classification:
 - **N-Ethylbenzylamine** waste must be classified as hazardous chemical waste.

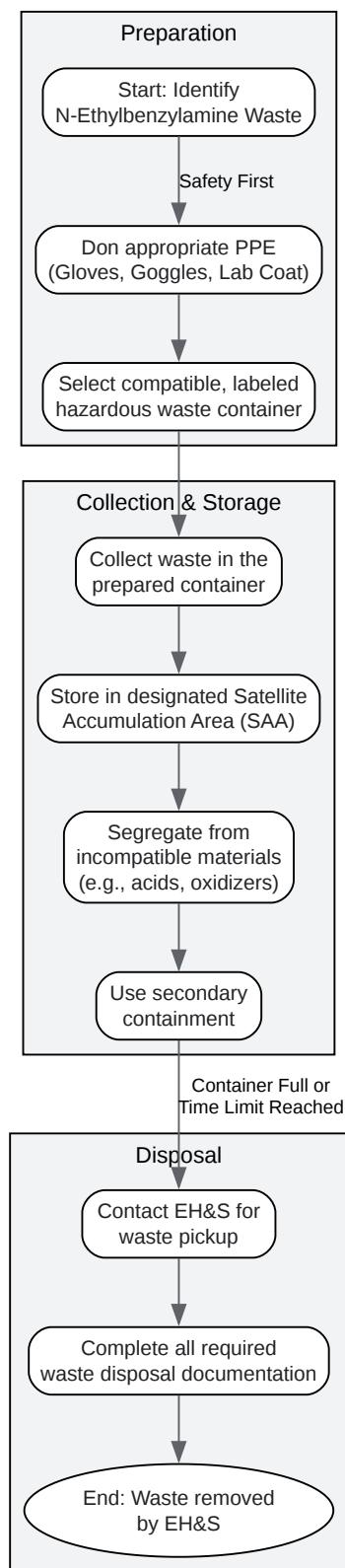
- It is categorized as a corrosive amine.[1] The proper shipping name is AMINES, LIQUID, CORROSIVE, N.O.S.[1]
- Container Selection and Labeling:
 - Use a compatible, leak-proof container with a secure, screw-on cap for waste collection.[2][3][4] The container material should not react with the chemical.[2]
 - The original manufacturer's container, if in good condition, can be used.[5]
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**N-Ethylbenzylamine**".[4][5] The date of waste accumulation should also be noted.
- Waste Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area (SAA).[2]
 - Ensure the container is kept closed except when adding waste.[3][4]
 - Store **N-Ethylbenzylamine** waste segregated from incompatible materials, such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[1] Specifically, store acids and bases separately.[2]
 - Utilize secondary containment, such as a lab tray or dishpan, to capture any potential spills or leaks.[3] The secondary container must be chemically compatible and have a capacity of at least 110% of the primary container's volume.[3]
- Arranging for Disposal:
 - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a hazardous waste pickup.
 - Do not exceed the storage time or quantity limits for hazardous waste as defined by your institution and local regulations.[3] For example, some regulations require collection within 90 days of the container being filled or reaching a certain volume.[3]
- Spill Management:

- In the event of a spill, evacuate the area and ensure adequate ventilation.[[1](#)]
- Remove all sources of ignition as the material is combustible.[[1](#)]
- Contain the spill using an inert absorbent material.[[1](#)]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[[1](#)]
- Do not flush spills into the sewer system.[[1](#)]

Quantitative Data Summary

Property	Value	Source
UN Number	UN2735	[1]
Proper Shipping Name	AMINES, LIQUID, CORROSIVE, N.O.S.	[1]
Hazard Class	8 (Corrosive)	[1]
Packing Group	III	[1]
Flash Point	69 °C (156.2 °F) - closed cup	
Density	0.909 g/mL at 25 °C	
Boiling Point	191-194 °C	

Disposal Workflow

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Caption: Workflow for the proper disposal of **N-Ethylbenzylamine** waste.

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- To cite this document: BenchChem. [Proper Disposal of N-Ethylbenzylamine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194571#n-ethylbenzylamine-proper-disposal-procedures>]

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